

Small Molecule Inhibitors of Alpha-Synuclein Aggregation: A Comparative Guide

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Compound of Interest

Compound Name: *alpha*

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The aggregation of the **alpha**-synuclein (α -Syn) protein is a pathological hallmark of several neurodegenerative diseases, including Parkinson's disease, dementia with Lewy bodies, and multiple system atrophy. This process involves the misfolding of soluble α -Syn monomers into neurotoxic oligomers and insoluble amyloid fibrils. Consequently, the inhibition of α -Syn aggregation by small molecules represents a promising therapeutic strategy. This guide provides a comparative overview of the efficacy of several small molecule inhibitors, supported by experimental data and detailed methodologies.

Comparative Efficacy of Small Molecule Inhibitors

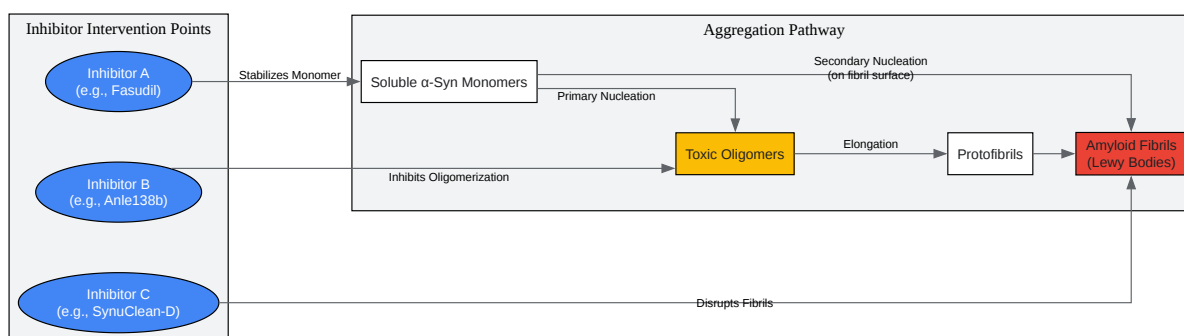
The following tables summarize the in vitro and in cellulo efficacy of prominent small molecule inhibitors targeting **alpha**-synuclein aggregation. It is important to note that direct comparison of potency can be challenging due to variations in experimental conditions across different studies.

Inhibitor	Assay Type	α -Synuclein Concentration	Inhibitor Concentration	% Inhibition	Reference
SynuClean-D	Thioflavin T (ThT) Assay	70 μ M	100 μ M	~53%	[1]
ThT Assay	70 μ M	10 μ M	~34%	[1]	
H4 Cell-based Assay	-	10 μ M	Significant reduction in inclusions		
ZPD-2	ThT Assay	70 μ M	100 μ M	~80%	[2]
ThT Assay (A30P variant)	-	-	~96%	[3]	
ThT Assay (H50Q variant)	-	-	~94%	[3]	
Anle138b	ThT Assay	-	-	Inhibition of oligomer formation	[4][5]
Binding Assay	-	-	Kd = 190 \pm 120 nM (for fibrils)	[5]	
Fasudil	ThT Assay	100 μ M	10:1 (Fasudil: α -Syn)	Delayed nucleation & reduced slope	[6]
H4 Cell-based Assay	-	-	Significant reduction in aggregation	[7]	

Table 1: In Vitro and In Cellulo Efficacy of Small Molecule Inhibitors on **Alpha**-Synuclein Aggregation. This table presents a summary of the inhibitory effects of selected small molecules on α -Syn aggregation as determined by various assays. The percentage of inhibition and other qualitative observations are provided along with the experimental context.

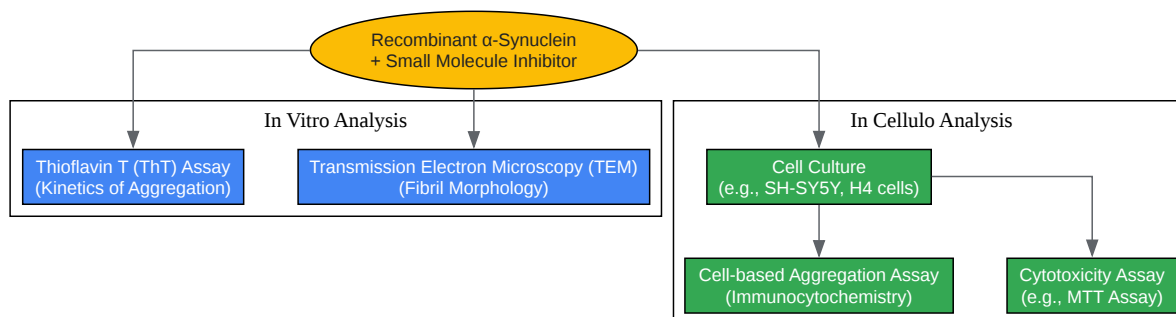
Signaling Pathways and Experimental Workflows

To visualize the complex processes involved in **alpha**-synuclein aggregation and the experimental approaches to study its inhibition, the following diagrams are provided.



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Figure 1: Alpha-Synuclein Aggregation Pathway and Inhibitor Targets.



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